

A Comprehensive Technical Guide to Propyl (R)-2-phenylpropionate

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Compound of Interest

Compound Name: *(R)-2-Phenylpropionic acid propyl ester*

CAS No.: 157239-52-6

Cat. No.: B138192

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides an in-depth exploration of Propyl (R)-2-phenylpropionate, a chiral ester of significant interest in pharmaceutical research and development. While its direct therapeutic applications are not established, its value as a stereochemically pure building block is considerable. This document moves beyond a simple recitation of facts to explain the causality behind synthetic strategies and analytical methodologies. We will delve into the critical nature of its stereochemistry, robust methods for its enantioselective synthesis, definitive protocols for its characterization, and its potential applications as a chiral intermediate or prodrug candidate. This guide is structured to serve as a practical and authoritative resource for scientists engaged in the design and synthesis of complex, stereospecific molecules.

The Imperative of Chirality: Contextualizing Propyl (R)-2-phenylpropionate

The 2-arylpropionic acids, commonly known as "profens," represent a major class of non-steroidal anti-inflammatory drugs (NSAIDs), with ibuprofen and naproxen being prominent examples.^[1] A defining feature of this molecular class is chirality, originating from a single stereocenter at the alpha-carbon of the propionic acid moiety.^[2] This carbon is bonded to four distinct groups: a hydrogen atom, a methyl group, a phenyl group, and a carboxyl group, giving rise to two non-superimposable mirror images, or enantiomers: (R) and (S).^[2]

While these enantiomers possess identical physical properties in an achiral environment, their interactions with chiral biological systems—such as enzymes and receptors—can differ dramatically. For most profens, the pharmacological activity resides primarily in the (S)-enantiomer. The (R)-enantiomer is often significantly less active but can undergo in vivo metabolic chiral inversion to the active (S)-form, a process mediated by coenzyme A (CoA) thioester formation.^{[3][4][5]}

Propyl (R)-2-phenylpropionate, the propyl ester of the (R)-enantiomer of 2-phenylpropionic acid, serves as a crucial chiral intermediate.^{[6][7][8][9]} Its utility lies in its ability to introduce a specific, pre-defined stereocenter into a larger, more complex molecule during a synthetic sequence. This preempts the need for challenging chiral separations at later, often less efficient, stages of a synthesis.

A Note on Chemical Abstract Service (CAS) Number: It is important to clarify a potential ambiguity. The CAS number 7778-83-8, provided in the topic, is frequently associated in public databases with Propyl Cinnamate (propyl (E)-3-phenylprop-2-enoate).^{[10][11][12][13][14]} This guide, however, is dedicated exclusively to Propyl (R)-2-phenylpropionate, as specified. Researchers should exercise caution and verify compound identity through analytical data rather than relying solely on a CAS number that may have conflicting assignments.

Physicochemical and Spectroscopic Profile

The physical and spectroscopic properties are essential for the identification and quality control of Propyl (R)-2-phenylpropionate.

Property	Value	Source/Method
CAS Number	7778-83-8 (Disputed, see note above)	-
Molecular Formula	C ₁₂ H ₁₆ O ₂	Calculated
Molecular Weight	192.25 g/mol	Calculated
Appearance	Colorless Liquid (Expected)	Inferred
Boiling Point	~110-112 °C at 1 mmHg (Estimated)	Inferred from acid
Density	~1.01 g/cm ³ (Estimated)	Inferred
Optical Rotation [α] _D	Negative value (Expected)	Convention[2]

Expected Spectroscopic Data:

- ¹H NMR (CDCl₃, 400 MHz): The expected proton NMR spectrum would feature characteristic signals: a triplet at ~0.9 ppm (3H, propyl -CH₃), a sextet at ~1.6 ppm (2H, propyl -CH₂-), a triplet at ~4.0 ppm (2H, ester -O-CH₂-), a doublet at ~1.5 ppm (3H, alpha-CH₃), a quartet at ~3.7 ppm (1H, alpha-CH), and a multiplet between 7.2-7.4 ppm (5H, aromatic protons).
- ¹³C NMR (CDCl₃, 100 MHz): Key carbon signals would include: ~10.5 ppm (propyl -CH₃), ~18.5 ppm (alpha -CH₃), ~22.0 ppm (propyl -CH₂-), ~45.5 ppm (alpha -CH), ~66.5 ppm (ester -O-CH₂-), multiple signals between ~127-129 ppm (aromatic CH), ~140 ppm (aromatic quaternary C), and ~174 ppm (ester C=O).
- Infrared (IR) Spectroscopy (Neat): A strong carbonyl (C=O) stretching band is expected around 1735 cm⁻¹, characteristic of an ester. C-H stretching bands will be present just below 3000 cm⁻¹ (aliphatic) and above 3000 cm⁻¹ (aromatic).

Enantioselective Synthesis: A Two-Pillar Strategy

The paramount challenge in preparing Propyl (R)-2-phenylpropionate is controlling the stereochemistry at the alpha-carbon. A robust synthesis is best conceptualized as a two-pillar

process: first, securing the enantiomerically pure acid precursor, and second, performing a stereoretentive esterification.

Pillar 1: Securing the (R)-2-Phenylpropionic Acid Precursor

The choice of method here is critical, as it dictates the enantiomeric purity of the final product.

Strategy A: Biocatalytic Kinetic Resolution

This modern approach leverages the high stereoselectivity of enzymes, most commonly lipases, to differentiate between the two enantiomers of a racemic starting material.^{[15][16]} The enzyme selectively catalyzes a reaction (e.g., hydrolysis of a racemic ester or esterification of a racemic acid) on one enantiomer, leaving the other unreacted and thus resolved.

- Causality: Enzymes create a chiral active site environment where only one enantiomer can bind in the correct orientation for catalysis to occur. This results in exceptionally high enantiomeric excess (e.e.) under mild, neutral conditions that prevent racemization.^{[9][16]}

Strategy B: Classical Resolution via Diastereomeric Salt Formation

This is a traditional and effective method that relies on acid-base chemistry.^[2]

- Causality: Reacting a racemic acid with a single-enantiomer chiral base (e.g., (R)-(+)- α -phenylethylamine or a natural alkaloid like cinchonine) forms two diastereomeric salts: (R-acid, R-base) and (S-acid, R-base). These diastereomers are no longer mirror images and possess different physical properties, notably solubility. This difference allows for their separation by fractional crystallization.^[2]

Detailed Protocol: Classical Resolution of ($\pm$)-2-Phenylpropionic Acid

- Salt Formation: Dissolve 1.0 equivalent of racemic 2-phenylpropionic acid in a minimal amount of hot ethanol. In a separate flask, dissolve 0.5 equivalents of a chiral resolving agent (e.g., (+)-cinchonine) in the same solvent.

- **Crystallization:** Slowly add the resolving agent solution to the acid solution while warm. Allow the mixture to cool slowly to room temperature, and then to 0-4 °C, to induce crystallization of the less-soluble diastereomeric salt.
- **Isolation:** Collect the crystals by vacuum filtration and wash with a small amount of cold solvent. The mother liquor will be enriched in the other diastereomer.
- **Liberation of the Acid:** Suspend the isolated salt in water and acidify with 1M HCl until the pH is ~1-2. This protonates the carboxylate and the amine base.
- **Extraction:** Extract the liberated (R)-2-phenylpropionic acid into an organic solvent like diethyl ether or ethyl acetate (3x volumes).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and remove the solvent under reduced pressure to yield the enantiomerically enriched acid.
- **Validation:** The enantiomeric excess (e.e.) of the recovered acid must be determined using chiral HPLC before proceeding.

Pillar 2: Stereoretentive Esterification

Once the enantiopure acid is obtained, the esterification with n-propanol must be performed under conditions that do not cause racemization of the labile alpha-proton.^[3]

Method A: Fischer-Speier Esterification

This is the classic acid-catalyzed esterification.

- **Causality:** A strong acid catalyst (e.g., H_2SO_4) protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the alcohol. The reaction is an equilibrium, so it is typically driven to completion by using an excess of the alcohol or by removing the water byproduct.
- **Self-Validation and Trustworthiness:** The key to maintaining stereochemical integrity is to use mild conditions. High temperatures or strongly basic conditions can lead to abstraction of the alpha-proton, forming a planar enolate intermediate which, upon reprotonation, will lead to

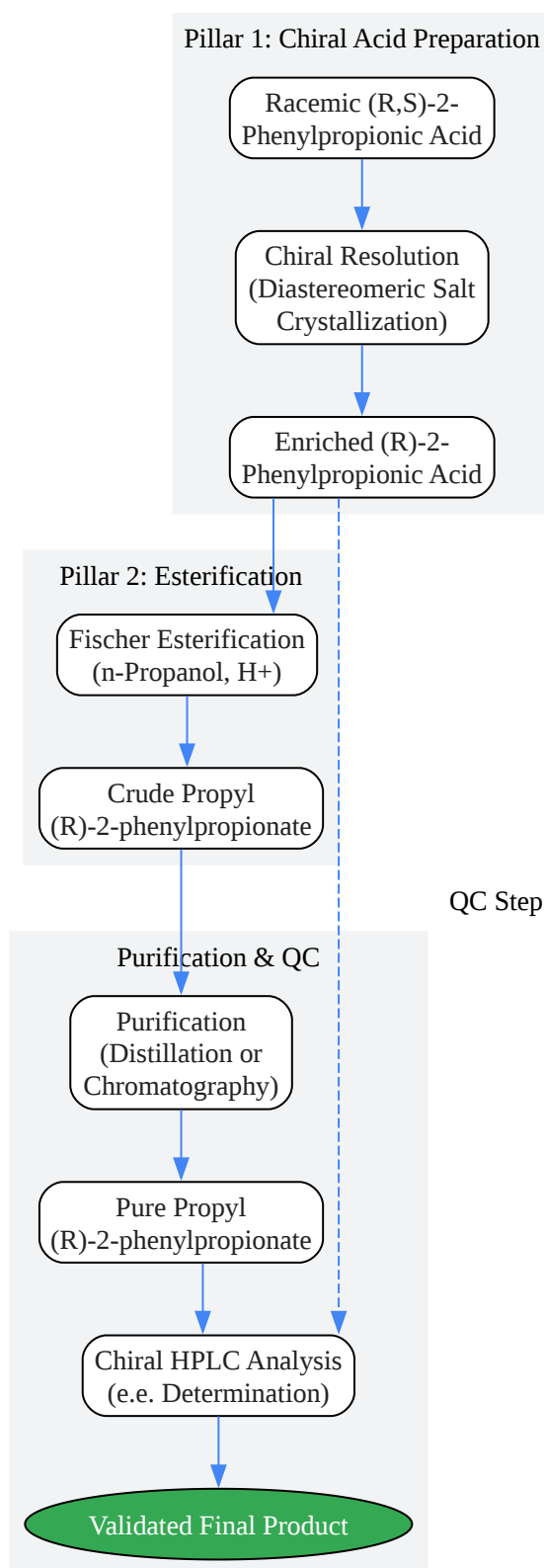
racemization.[3] Therefore, running the reaction at a moderate temperature (e.g., refluxing propanol) for the minimum time necessary is critical. Post-reaction analysis by chiral HPLC is mandatory to validate that no racemization has occurred.

Detailed Protocol: Fischer Esterification of (R)-2-Phenylpropionic Acid

- **Setup:** To a round-bottom flask equipped with a reflux condenser, add (R)-2-phenylpropionic acid (1.0 eq.).
- **Reagents:** Add an excess of dry n-propanol (5-10 eq.), which serves as both reactant and solvent.
- **Catalysis:** Carefully add a catalytic amount of concentrated sulfuric acid (H_2SO_4 , ~2-3 mol%).
- **Reaction:** Heat the mixture to a gentle reflux and monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** After completion, cool the mixture to room temperature. Neutralize the catalyst by carefully adding saturated sodium bicarbonate (NaHCO_3) solution until effervescence ceases.
- **Extraction:** Extract the product into diethyl ether (3x volumes).
- **Purification:** Combine the organic layers, wash with water and then brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. The crude ester can be further purified by vacuum distillation or column chromatography.

Synthesis and Analysis Workflow

The following diagram illustrates the logical flow from racemic precursor to the final, validated chiral ester.



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